

# What is the chemical structure of Peramine?

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## Compound of Interest

Compound Name: *Peramine*

Cat. No.: *B034533*

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An In-depth Technical Guide to the Chemical Structure of **Peramine**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Peramine** is a potent pyrrolopyrazine alkaloid produced by mutualistic epichloë endophytic fungi, which are commonly found in cool-season grasses like perennial ryegrass (*Lolium perenne*).<sup>[1][2]</sup> This natural product serves as a key mediator in plant-biotic interactions, providing the host plant with significant resistance to biotic stressors. Its primary and most studied biological activity is its role as a highly effective insect feeding deterrent, particularly against the Argentine stem weevil (*Listronotus bonariensis*).<sup>[3]</sup> Unlike other endophyte-derived alkaloids, such as ergot alkaloids and lolitrems, **Peramine** exhibits selective activity against invertebrates and is not known to be toxic to mammalian herbivores.<sup>[4]</sup> This selectivity makes **Peramine** an attractive subject for research in the development of natural, environmentally friendly crop protection strategies. This guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activity, and experimental protocols related to **Peramine**.

## Chemical Structure and Identification

**Peramine** is a unique alkaloid characterized by a pyrrolopyrazine core structure linked to a guanidinium group.<sup>[5]</sup> This combination of a lipophilic ring system and a hydrophilic side chain is novel among insect feeding deterrents.<sup>[5]</sup>

Chemical Structure:

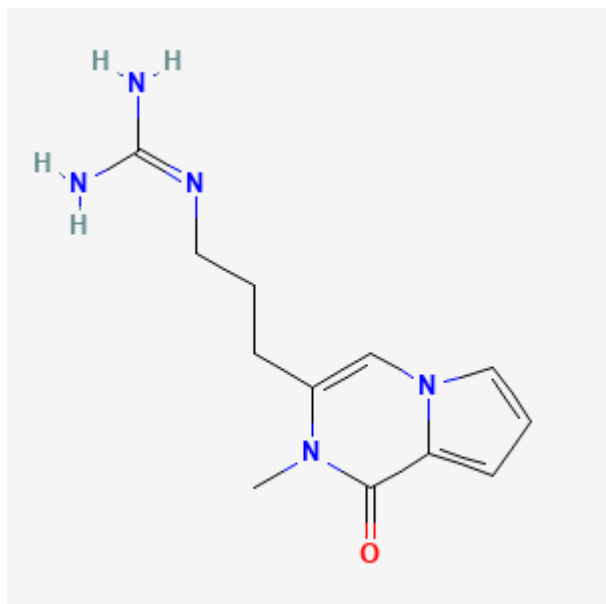


Figure 1. 2D Chemical Structure of **Peramine**.

Table 1: Chemical Identifiers for **Peramine**

Identifier	Value	Reference(s)
IUPAC Name	2-[3-(2-methyl-1-oxopyrrolo[1,2-a]pyrazin-3-yl)propyl]guanidine	[1]
Molecular Formula	C <sub>12</sub> H <sub>17</sub> N <sub>5</sub> O	[1]
CAS Number	102482-94-0	[1]
Molecular Weight	247.30 g/mol	[1]
InChI Key	GQWWGRUJOCIUKI-UHFFFAOYSA-N	[6]

## Physicochemical and Biological Properties

While extensive data on the physicochemical properties of **Peramine** are not readily available in the public domain, some key characteristics have been reported or can be inferred from its structure and the general properties of alkaloids.

Table 2: Physicochemical and Biological Properties of **Peramine**

Property	Value/Description	Reference(s)
Physical State	Crystalline solid (general for alkaloids with oxygen)	[7]
Color	Colorless (general for most alkaloids)	[7]
Melting Point	Not specified in the reviewed literature.	
Solubility	Water-soluble; distributed throughout all plant fluids. Generally, alkaloids are soluble in organic solvents and form water-soluble salts with acids.	[5][8]
pKa	Not specified in the reviewed literature. The guanidinium group suggests a basic character.	
Biological Activity	Potent insect feeding deterrent.	[3]
Mechanism of Action	Proposed to be a dopamine receptor agonist, disrupting insect neurophysiology.	[6]
Insect Feeding Deterrence	Effective against Argentine stem weevil adults at 0.1 µg/g and larvae at 10 µg/g.	[9]

## Experimental Protocols

### Chemical Synthesis of Peramine

A seven-step synthesis of **Peramine** has been described, which involves three chromatographic separations. The key steps include an enolate alkylation of a pyrrole-fused diketopiperazine, reduction of the acyl pyrrole, and dehydration of the intermediate pyrrolyl carbinol to form the pyrrolopyrazine core.[1][5]

#### General Procedure:

- Preparation of the Pyrrole-fused Diketopiperazine (DKP): The synthesis begins with the formation of the DKP core.
- Enolate Alkylation: The DKP is then subjected to enolate alkylation. The choice of base and reaction conditions is critical to favor mono-alkylation over bis-alkylation. For instance, using cesium carbonate ( $\text{Cs}_2\text{CO}_3$ ) as the base with an alkylating agent like allyl bromide in acetonitrile can yield the desired mono-alkylated product.[\[5\]](#)
- Reduction of the Acyl Pyrrole: The resulting compound undergoes reduction of the acyl pyrrole.
- Dehydration: Dehydration of the intermediate pyrrolyl carbinol establishes the pyrrolopyrazine core of **Peramine**.[\[1\]](#)[\[5\]](#)
- Functional Group Manipulation: Subsequent steps involve the conversion of the terminal functional group to the guanidinium moiety to yield **Peramine**.

## Isolation of Peramine from Endophyte-Infected Grass

While a detailed, standardized protocol is not available in a single source, a general procedure can be outlined based on methods for alkaloid extraction from plant material.

#### General Procedure:

- Sample Preparation: Freeze-dry and grind the endophyte-infected plant material (e.g., *Lolium perenne*) to a fine powder.[\[8\]](#)[\[10\]](#)
- Extraction: Extract the powdered material with a suitable solvent. A common method involves using 80% methanol. The extraction is often repeated to ensure maximum yield.[\[10\]](#)
- Purification: The crude extract is then subjected to purification steps. This may involve liquid-liquid partitioning and chromatographic techniques such as flash chromatography and preparative High-Performance Liquid Chromatography (HPLC) to isolate **Peramine** from other plant metabolites and alkaloids.[\[11\]](#)

- Analysis: The purified fractions are analyzed using techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) to confirm the presence and purity of **Peramine**.<sup>[11]</sup>

## Insect Feeding Deterrence Bioassay

A no-choice bioassay can be used to evaluate the feeding deterrence of **Peramine** against insects like the Argentine stem weevil.

General Procedure:

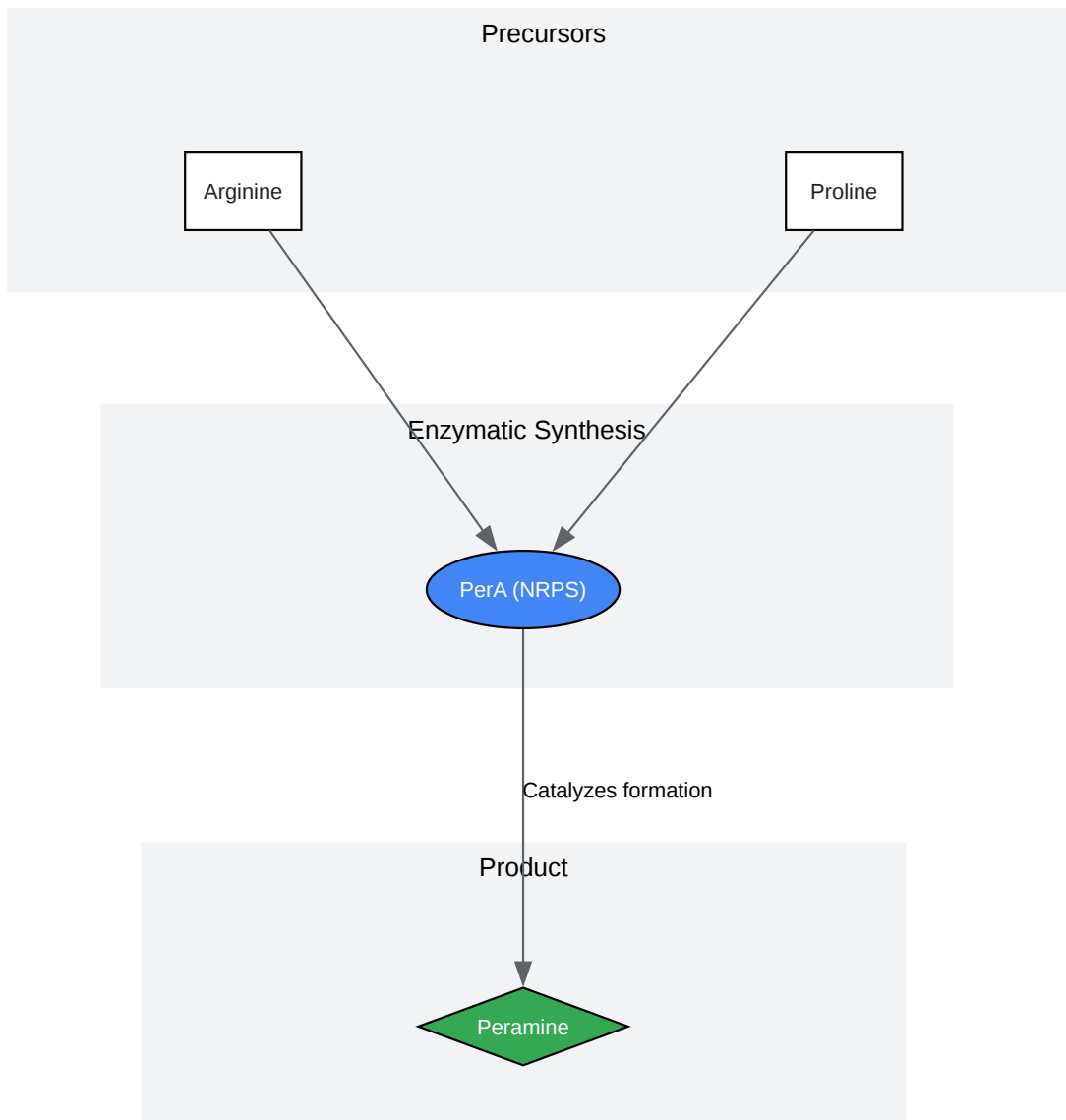
- Diet Preparation: Prepare an artificial diet for the target insect.
- Treatment Application: Incorporate different concentrations of **Peramine** into the diet. A control diet without **Peramine** should also be prepared.
- Insect Exposure: Place individual insects (larvae or adults) in containers with the treated or control diet.
- Data Collection: After a set period, measure parameters such as the amount of diet consumed, insect weight gain or loss, and survival rate.<sup>[3]</sup>
- Analysis: Compare the results from the treated groups to the control group to determine the feeding deterrent effect of **Peramine**.

## Signaling Pathways and Experimental Workflows

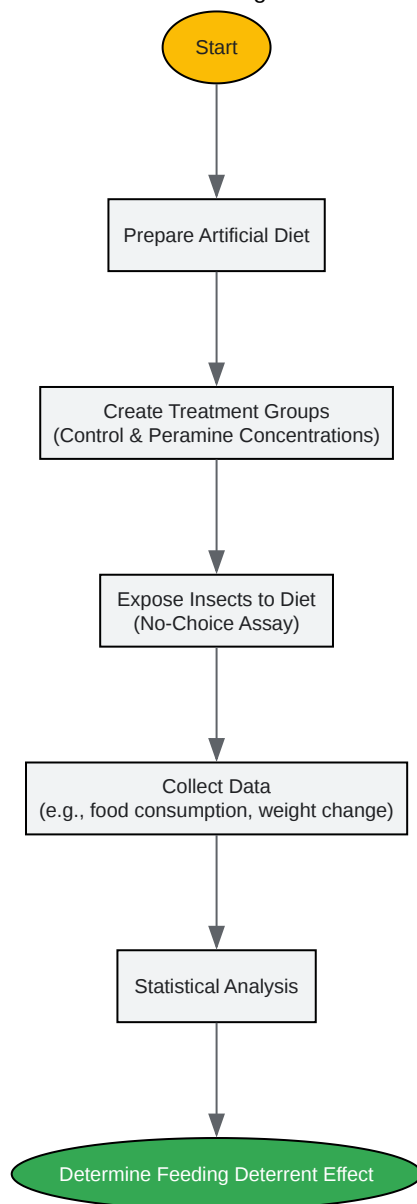
### Biosynthesis of Peramine

The biosynthesis of **Peramine** in endophytic fungi is a streamlined process primarily involving a single, multifunctional enzyme.

## Peramine Biosynthesis Pathway



## Workflow for Insect Feeding Deterrence Assay



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